

Borax (Sodium Tetraborate Decahydrate): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Borax

Cat. No.: B076245

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CAS Number: 1303-96-4[1][2]

This technical guide provides an in-depth overview of the chemical and physical properties, toxicological data, and safety information for **borax**, also known as sodium tetraborate decahydrate. The information is intended for researchers, scientists, and drug development professionals.

Core Safety and Identification

Borax decahydrate is a white, odorless, crystalline solid.[1] While it is a naturally occurring mineral, it is not without hazards. It is classified as a reproductive toxicity category 2 substance and a serious eye irritant.[3]

GHS Hazard Statements:

- H319: Causes serious eye irritation.[3]
- H361: Suspected of damaging fertility or the unborn child.[3]

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **borax** decahydrate.

Table 1: Physicochemical Properties of Borax Decahydrate

Property	Value	Reference
Molecular Formula	$\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$	[1]
Molecular Weight	381.37 g/mol	[4][5][6]
Appearance	White, odorless, crystalline solid	[1][4]
Melting Point	62 °C (144 °F) (decomposes)	[4]
Boiling Point	1,575 °C (2,867 °F)	[7]
Specific Gravity	1.71 - 1.73 g/cm ³	[4][8]
Solubility in Water	4.71% @ 20°C	[4]
pH	9.2 (1% solution)	[4]

Table 2: Toxicological Data for Borax Decahydrate

Endpoint	Species	Route	Value	Reference
LD50 (Acute Oral)	Rat	Oral	4,500 - 6,000 mg/kg	[9][10]
LD50 (Acute Dermal)	Rabbit	Dermal	> 2,000 mg/kg	[9][10]
LC50 (Acute Inhalation)	Rat	Inhalation	> 2.0 mg/L	[4][9][10]
Skin Irritation	Rabbit	Dermal	Non-irritant	[4][9][10]
Eye Irritation	Rabbit	Ocular	Irritant	[4][9]

Table 3: Occupational Exposure Limits for Borax Decahydrate

Organization	Limit	Value
ACGIH	TLV-TWA	5 mg/m ³
NIOSH	REL-TWA	5 mg/m ³ [1]
OSHA	PEL	10 mg/m ³ (total dust)

Experimental Protocols

The assessment of **borax**'s safety profile relies on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Procedure:** A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[11\]](#)
- **Observation:** The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specific intervals (1, 24, 48, and 72 hours after application). The reversibility of any observed effects is also assessed.
- **Endpoint:** The severity of the ocular reactions is scored to determine the irritation potential of the substance.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for evaluating the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the recommended species.
- **Procedure:** The test substance is applied to a small, shaved area of the animal's skin.^[12] A control site on the same animal remains untreated. The application site is typically covered with a gauze patch.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at various time points after application.
- **Endpoint:** The degree of skin reaction is scored to classify the substance's irritation or corrosive potential.^[12]

Signaling Pathways and Workflows

Potential Mechanism of Reproductive Toxicity

While the precise molecular mechanism of **borax**-induced reproductive toxicity is not fully elucidated, studies in animal models suggest that high doses of borates can lead to testicular effects, including testicular atrophy and reduced sperm production.^{[13][14]} It is hypothesized that boron may interfere with key enzymes or signaling pathways involved in spermatogenesis.

Caption: Hypothetical pathway of **borax**-induced reproductive toxicity.

Safe Handling and Emergency Response Workflow

Proper handling and emergency preparedness are crucial when working with **borax**. The following workflow outlines the key steps for safe use and response to accidental exposure.

Caption: Workflow for safe handling and emergency response for **borax**.

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